

Personal protective equipment for handling Dimethyl pimelate

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Compound of Interest

Compound Name: Dimethyl pimelate

Cat. No.: B158113

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Essential Safety and Handling Guide for Dimethyl Pimelate

This guide provides crucial safety and logistical information for handling **Dimethyl pimelate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

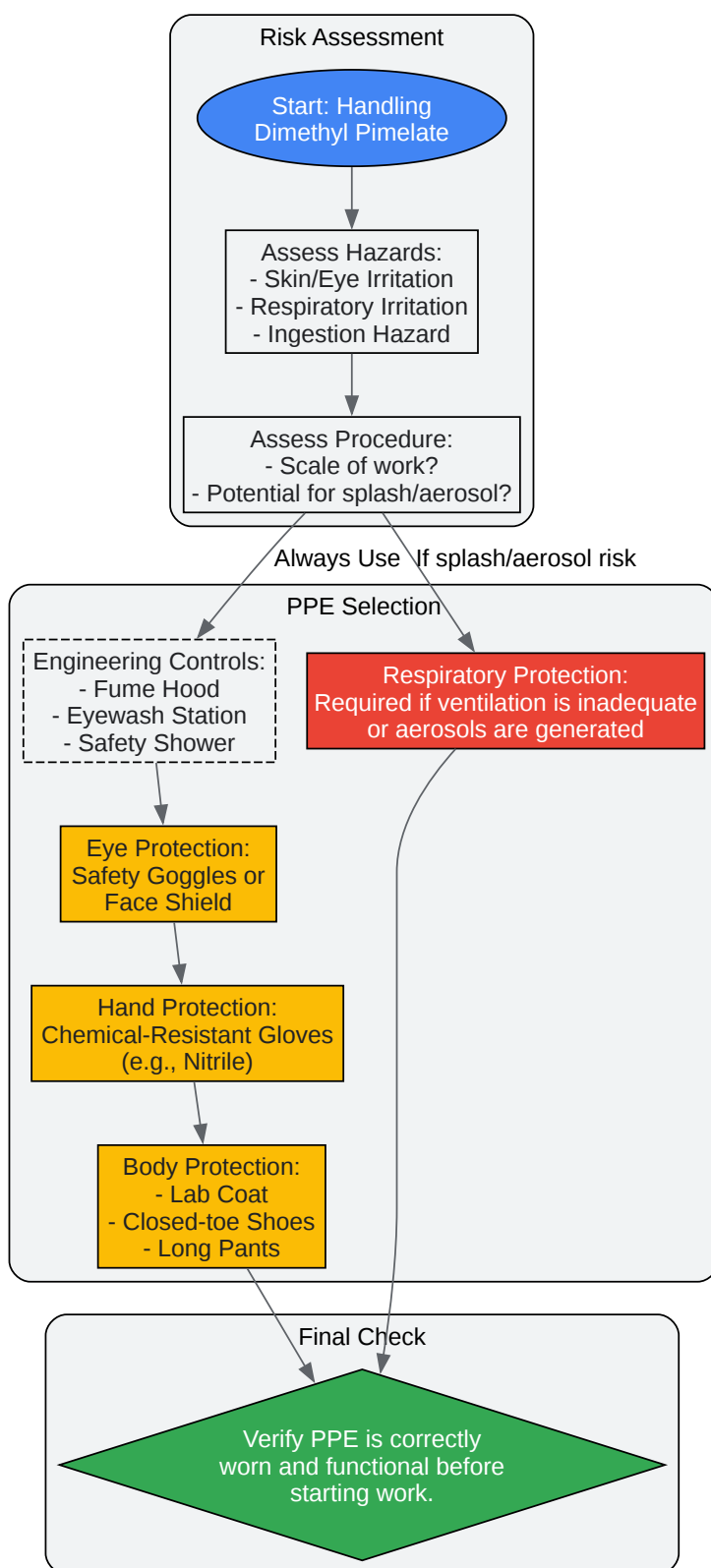
Chemical Safety Data

Properly understanding the chemical properties of **Dimethyl pimelate** is the first step in safe handling. The following table summarizes key quantitative data.

| Property | Value | Source |
|------------------------------|--|---|
| CAS Number | 1732-08-7 | [1] [2] [3] |
| Molecular Formula | C ₉ H ₁₆ O ₄ | [2] [3] |
| Molecular Weight | 188.22 g/mol | [2] [3] |
| Appearance | Clear, colorless liquid | [1] [3] [4] |
| Boiling Point | 121 - 122 °C / 249.8 - 251.6 °F @ 11 mmHg | [3] [5] [6] |
| Flash Point | > 112 °C / > 233.6 °F | [1] [5] [6] |
| Specific Gravity | 1.040 - 1.041 g/mL at 25 °C | [3] |
| Occupational Exposure Limits | No OSHA, ACGIH, or NIOSH limits established | [1] [5] |

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following workflow outlines the decision-making process for selecting the correct gear when handling **Dimethyl pimelate**.



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*PPE Selection Workflow for **Dimethyl Pimelate***

Operational Plan: Handling Procedures

Follow these step-by-step procedures to ensure the safe handling of **Dimethyl pimelate** from preparation to the conclusion of the experimental work.

Pre-Handling Preparations

- Engineering Controls: Always handle **Dimethyl pimelate** in a well-ventilated area.^[1] A certified chemical fume hood is strongly recommended to keep airborne concentrations low. Ensure that a safety shower and an eyewash station are readily accessible.^[1]
- Review Safety Data Sheet (SDS): Before beginning work, thoroughly review the SDS for **Dimethyl pimelate**.^{[1][2][5][6][7][8]}
- Assemble PPE: Put on the required personal protective equipment as outlined below:
 - Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][5]}
 - Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat.^{[1][2][5]} Ensure gloves are inspected for integrity before use.
 - Body Protection: Wear a long-sleeved lab coat, long pants, and closed-toe shoes to prevent skin exposure.^{[1][5]}
- Prepare Workspace: Clear the workspace of any incompatible materials, such as strong acids, bases, oxidizing agents, and reducing agents.^{[1][5][7]}

Safe Handling Protocol

- Chemical Transfer: When transferring **Dimethyl pimelate**, do so carefully to avoid splashing or creating mists. Keep containers tightly closed when not in use.^{[1][5]}
- Avoidance of Contact: Avoid all contact with eyes, skin, and clothing.^[1] Do not breathe vapors or mists.^[1]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.^{[1][5][8]}

First Aid and Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Should skin contact occur, remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes.[\[1\]](#) Seek medical aid if irritation develops.[\[1\]](#)
- Inhalation: If inhaled, move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Spills: In case of a spill, absorb it using an inert, non-combustible material like sand or vermiculite.[\[1\]](#)[\[5\]](#)[\[6\]](#) Do not use combustible materials such as sawdust.[\[1\]](#) Ensure adequate ventilation and wear appropriate PPE during cleanup. Collect the absorbed material into a suitable, closed container for disposal.[\[5\]](#)[\[6\]](#)

Disposal Plan

Proper disposal of **Dimethyl pimelate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[\[1\]](#)
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Disposal Procedure

- Unused Product: Unused **Dimethyl pimelate** should be collected in a designated, properly labeled, and sealed hazardous waste container.

- Contaminated Materials: Any materials used for spill cleanup (e.g., absorbent pads, vermiculite) and contaminated PPE (e.g., gloves) must also be disposed of as hazardous waste. Place these materials in a sealed container labeled appropriately.
- Empty Containers: Do not reuse empty containers.[7] They should be managed as hazardous waste unless properly decontaminated.
- Environmental Precaution: Do not empty **Dimethyl pimelate** into drains or release it into the environment.[5]

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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Page loading... [guidechem.com]
- 5. fishersci.com [fishersci.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. fishersci.co.uk [fishersci.co.uk]
- 8. sigmaaldrich.com [sigmaaldrich.com]
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